

How to store and handle (R)-GNE-140 powder

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Compound of Interest

Compound Name: (R)-GNE-140

Cat. No.: B610464

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Technical Support Center: (R)-GNE-140

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper storage and handling of **(R)-GNE-140** powder.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid **(R)-GNE-140** powder upon receipt?

A1: Upon receipt, **(R)-GNE-140** powder should be stored in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended.^[1] For long-term storage (months to years), the powder should be kept at -20°C.^{[1][2][3]} Properly stored, the solid powder is stable for over two years.^{[1][4]}

Q2: What is the recommended solvent for dissolving **(R)-GNE-140**?

A2: **(R)-GNE-140** is soluble in Dimethyl Sulfoxide (DMSO).^{[1][3][4]} It is also reported to be soluble in Methanol.^[4] For in vitro cellular assays, it is crucial to use fresh, anhydrous DMSO as moisture can reduce solubility.^[5]

Q3: How do I prepare a stock solution of **(R)-GNE-140**?

A3: To prepare a stock solution, dissolve the **(R)-GNE-140** powder in an appropriate solvent like DMSO to the desired concentration. For example, a 10 mM stock solution in DMSO is

commonly used.^[3] Sonication or warming in a 50°C water bath can aid in dissolution if precipitation is observed.^{[5][6]}

Q4: How should I store the **(R)-GNE-140** stock solution?

A4: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.^{[5][7]} For short-term storage (days to weeks), the stock solution can be kept at 0 - 4°C.^[1] For long-term storage, it is recommended to store the aliquots at -20°C or -80°C.^{[1][2][5]} At -80°C, the solution is stable for at least a year.^[5]

Q5: Is **(R)-GNE-140** light sensitive?

A5: Yes, it is recommended to store **(R)-GNE-140** in a dark environment, suggesting it may be light-sensitive.^[1]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Powder appears clumpy or discolored upon receipt.	Improper shipping or handling leading to moisture absorption or degradation.	1. Contact the supplier immediately with the lot number and details of the observation. 2. Do not use the product if you suspect it has been compromised.
Difficulty dissolving the (R)-GNE-140 powder in DMSO.	1. The compound has precipitated. 2. The DMSO is not fresh or is of low quality. 3. The concentration is too high.	1. Gently warm the solution in a 50°C water bath. 2. Use sonication to aid dissolution. [5] [6] 3. Use fresh, anhydrous DMSO. [5] 4. Check the solubility data to ensure you are not exceeding the maximum solubility.
Precipitation observed in the stock solution after storage.	1. Improper storage conditions (e.g., temperature fluctuations). 2. Repeated freeze-thaw cycles.	1. Warm the solution and sonicate to redissolve the precipitate. 2. Ensure the solution is stored at a stable temperature (-20°C or -80°C). 3. Aliquot the stock solution into smaller, single-use volumes to avoid freeze-thaw cycles. [5] [7]
Inconsistent results in cellular assays.	1. Degradation of the compound in the working solution. 2. Inaccurate concentration of the stock solution. 3. High DMSO concentration affecting cell viability.	1. Prepare fresh working solutions for each experiment from a properly stored stock solution. 2. Ensure the final DMSO concentration in the cell culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity. [7] 3. Verify the concentration of your stock solution.

Data Presentation

Table 1: Storage Conditions for **(R)-GNE-140**

Form	Storage Duration	Temperature	Additional Notes
Solid Powder	Short-term (days to weeks)	0 - 4°C	Dry and dark conditions. [1]
Long-term (months to years)	-20°C	Dry and dark conditions. [1] [2] [3]	
Stock Solution (in DMSO)	Short-term (days to weeks)	0 - 4°C	
Long-term (months)	-20°C	Aliquot to avoid freeze-thaw cycles. [1] [2]	
Long-term (up to a year)	-80°C	Aliquot to avoid freeze-thaw cycles. [5]	

Table 2: Solubility of **(R)-GNE-140**

Solvent	Concentration	Notes
DMSO	≥ 30 mg/mL (60.11 mM)	Use fresh, anhydrous DMSO. [5]
10 mM	Commonly used for stock solutions. [3]	
Methanol	Soluble	[4]

Experimental Protocols

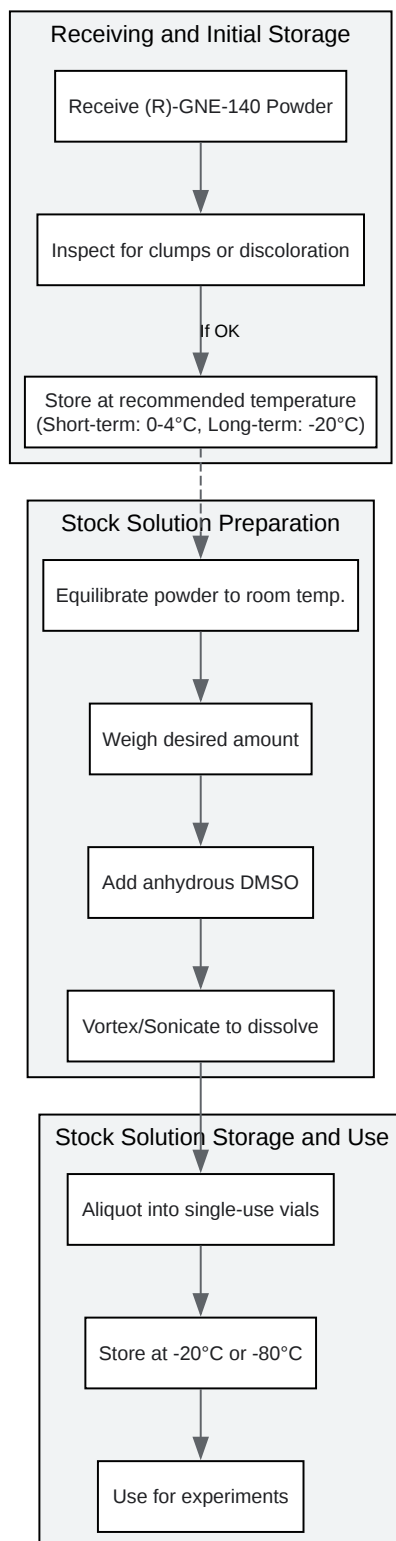
Protocol 1: Preparation of a 10 mM **(R)-GNE-140** Stock Solution in DMSO

- Materials:

- **(R)-GNE-140** powder (Molecular Weight: 499.04 g/mol)[\[1\]](#)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer
- Sonicator (optional)
- Procedure:
 1. Allow the **(R)-GNE-140** powder vial to equilibrate to room temperature before opening to prevent moisture condensation.
 2. Weigh out the desired amount of **(R)-GNE-140** powder using a calibrated balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.99 mg of the powder.
 3. Add the appropriate volume of anhydrous DMSO to the powder.
 4. Vortex the solution until the powder is completely dissolved. If necessary, use a sonicator or warm the solution briefly in a 50°C water bath to aid dissolution.[\[5\]](#)[\[6\]](#)
 5. Once fully dissolved, aliquot the stock solution into single-use, sterile vials.
 6. Store the aliquots at -20°C or -80°C for long-term use.

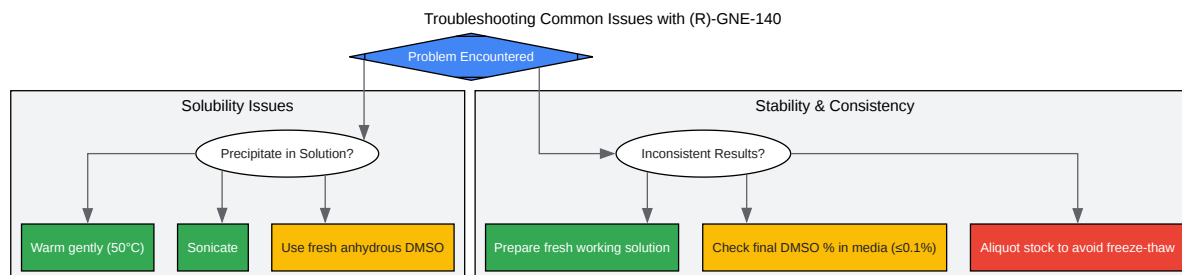
Visualizations

Workflow for Handling (R)-GNE-140 Powder



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Caption: Workflow for handling **(R)-GNE-140** powder from receipt to experimental use.



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Caption: A decision tree for troubleshooting common issues with **(R)-GNE-140**.

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